

Technical Guide: Physicochemical Properties of Technical Grade Imiprothrin

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Compound of Interest

Compound Name: *Imiprothrin*

Cat. No.: *B1671793*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of technical grade **imiprothrin**. The information is presented to support research, development, and quality control activities involving this synthetic pyrethroid insecticide.

Chemical Identity and Physical State

Imiprothrin is a synthetic pyrethroid insecticide known for its rapid knockdown effect on household insects.^[1] Technical grade **imiprothrin** exists as a golden yellow (amber) to brown viscous liquid with a slightly sweet odor.^[2]

| Property | Value | References |
|-------------------|---|------------|
| Common Name | Imiprothrin | [3] |
| IUPAC Name | [2,5-dioxo-3-(prop-2-yn-1-yl)imidazolidin-1-yl]methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropanecarboxylate | [3] |
| CAS Number | 72963-72-5 | [2] |
| Molecular Formula | C ₁₇ H ₂₂ N ₂ O ₄ | [2] |
| Molecular Weight | 318.37 g/mol | [2] |
| Physical State | Viscous Liquid | [2] |
| Color | Golden yellow (amber) to Brown | [2] |
| Odor | Slightly sweet | |

Physicochemical Properties

The following tables summarize the key physicochemical properties of technical grade **imiprothrin**.

Melting and Boiling Points

| Property | Value | References |
|---------------|---|------------|
| Melting Point | Not applicable (liquid at room temperature) | [4] |
| Boiling Point | 403.11 °C | [5] |

Density and Vapor Pressure

| Property | Value | Temperature (°C) | References |
|----------------------------|---------------|------------------|------------|
| Density | 1.122 g/mL | 20 | [2] |
| 0.979 g/mL | Not Specified | | |
| Vapor Pressure | 1.39 mmHg | 25 | |
| 8.64 mmHg | 35 | | |
| 1.86 x 10 ⁻⁶ Pa | 25 | [2] | |

Solubility

| Property | Value | Temperature (°C) | References |
|--------------------------------|---|------------------|------------|
| Water Solubility | 93.5 mg/L | 25 | [5] |
| Insoluble | Not Specified | [2] | |
| Solubility in Organic Solvents | Soluble in ethyl ether, acetone, toluene, dichloromethane | Not Specified | [2] |

Partition Coefficient and Stability

| Property | Value | Temperature (°C) | References |
|---|--|------------------|------------|
| Octanol/Water Partition Coefficient (log Kow) | 2.9 | 25 | [6] |
| Hydrolysis Half-life | Stable at pH 5 | Not Specified | |
| Approximately 59 days at pH 7 | Not Specified | | |
| Less than one day at pH 9 | Not Specified | | |
| Stability | Stable to metals, metal ions, sunlight, and elevated temperatures. | Not Specified | |
| Thermally stable at room temperature. | Not Specified | [2] | |
| Very stable in neutral and acidic media. | Not Specified | [2] | |
| Hydrolyzed in strongly alkaline medium. | [2] | | |
| pH | 5.22 (5.95) | Not Specified | |

Experimental Protocols for Physicochemical Property Determination

The determination of the physicochemical properties of pesticides like **imiprothrin** is guided by internationally recognized protocols to ensure data consistency and reliability. The primary sources for these methodologies are the OECD Guidelines for the Testing of Chemicals, the U.S. Environmental Protection Agency (EPA) OCSPP (Office of Chemical Safety and Pollution Prevention) series, and the CIPAC (Collaborative International Pesticides Analytical Council) handbooks.

Melting/Boiling Point (OECD 102/103)

- Principle: These methods determine the temperature at which a substance transitions from a solid to a liquid (melting point) or from a liquid to a gas (boiling point) at atmospheric pressure.
- Methodology: For melting point, capillary tube and hot stage apparatus methods are common. For boiling point, the distillation method or ebulliometer are frequently used. The temperature at which the phase change is observed is recorded. Since technical **imiprothrin** is a liquid at room temperature, boiling point determination is more relevant.

Density (OECD 109)

- Principle: This guideline describes methods to determine the density of a substance.
- Methodology: Common methods include the oscillating densitometer, pycnometer, and hydrometer. The choice of method depends on the physical state and viscosity of the substance. For a viscous liquid like **imiprothrin**, a pycnometer or oscillating densitometer would be suitable.

Vapor Pressure (OECD 104)

- Principle: This guideline outlines several methods to determine the vapor pressure of a substance, which is a measure of its volatility.
- Methodology: The gas saturation method is commonly used for substances with low vapor pressure. In this method, a stream of inert gas is passed through or over the substance at a controlled temperature until it is saturated with the substance's vapor. The amount of substance in the gas stream is then quantified, and the vapor pressure is calculated.

Water Solubility (OECD 105)

- Principle: This guideline describes the flask method and the column elution method for determining the solubility of a substance in water.
- Methodology: In the flask method, the substance is dissolved in water at a specific temperature until saturation is reached. The concentration of the substance in the aqueous

solution is then determined analytically. This method is suitable for substances with solubilities greater than 10 mg/L.

Octanol-Water Partition Coefficient (Kow) (OECD 107, 117, 123)

- **Principle:** The octanol-water partition coefficient is a measure of a chemical's lipophilicity and potential for bioaccumulation. It is the ratio of the concentration of a substance in octanol to its concentration in water at equilibrium.
- **Methodology:** The shake-flask method (OECD 107) is a common technique where the substance is partitioned between octanol and water, and the concentrations in both phases are measured. HPLC (High-Performance Liquid Chromatography) method (OECD 117) can also be used to estimate the log Kow based on the retention time of the substance on a reverse-phase column. The slow-stirring method (OECD 123) is used for highly lipophilic substances.

Hydrolysis as a Function of pH (OECD 111)

- **Principle:** This guideline determines the rate of abiotic hydrolysis of a chemical in aqueous solutions at different pH values (typically 4, 7, and 9).
- **Methodology:** The test substance is dissolved in sterile aqueous buffer solutions of known pH and incubated in the dark at a constant temperature. Samples are taken at various time intervals and analyzed for the concentration of the parent substance and any major degradation products. The rate of hydrolysis and the half-life are then calculated.

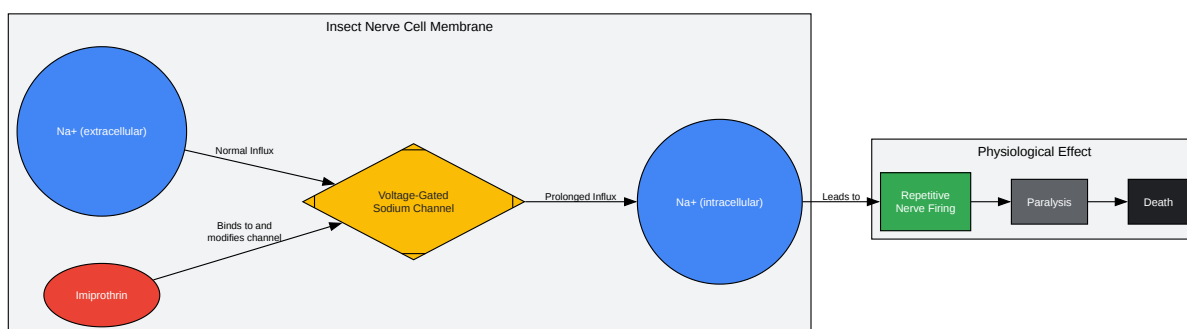
Phototransformation in Water (OECD 316)

- **Principle:** This guideline is used to determine the rate and pathway of direct photolysis of a chemical in water when exposed to simulated sunlight.
- **Methodology:** A solution of the test substance in a sterile aqueous buffer is irradiated with a light source that simulates natural sunlight. The concentration of the test substance and its photoproducts are monitored over time. Dark controls are run in parallel to account for any non-photolytic degradation.

Mandatory Visualizations

Mode of Action: Sodium Channel Modulation

Imiprothrin, like other pyrethroid insecticides, exerts its neurotoxic effect by targeting the voltage-gated sodium channels in the nerve cell membranes of insects. It binds to these channels, causing them to remain open for an extended period. This leads to a continuous influx of sodium ions, resulting in repetitive nerve firing, paralysis, and ultimately, the death of the insect.

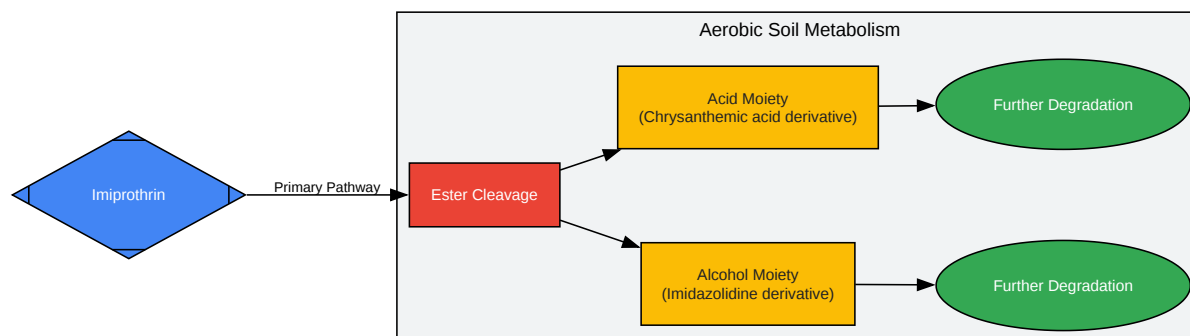


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Imiprothrin's insecticidal mode of action.

Environmental Fate: Aerobic Soil Metabolism

In aerobic soil environments, **imiprothrin** undergoes degradation primarily through the cleavage of its ester linkage. This is followed by further transformation of the alcohol and acid moieties.

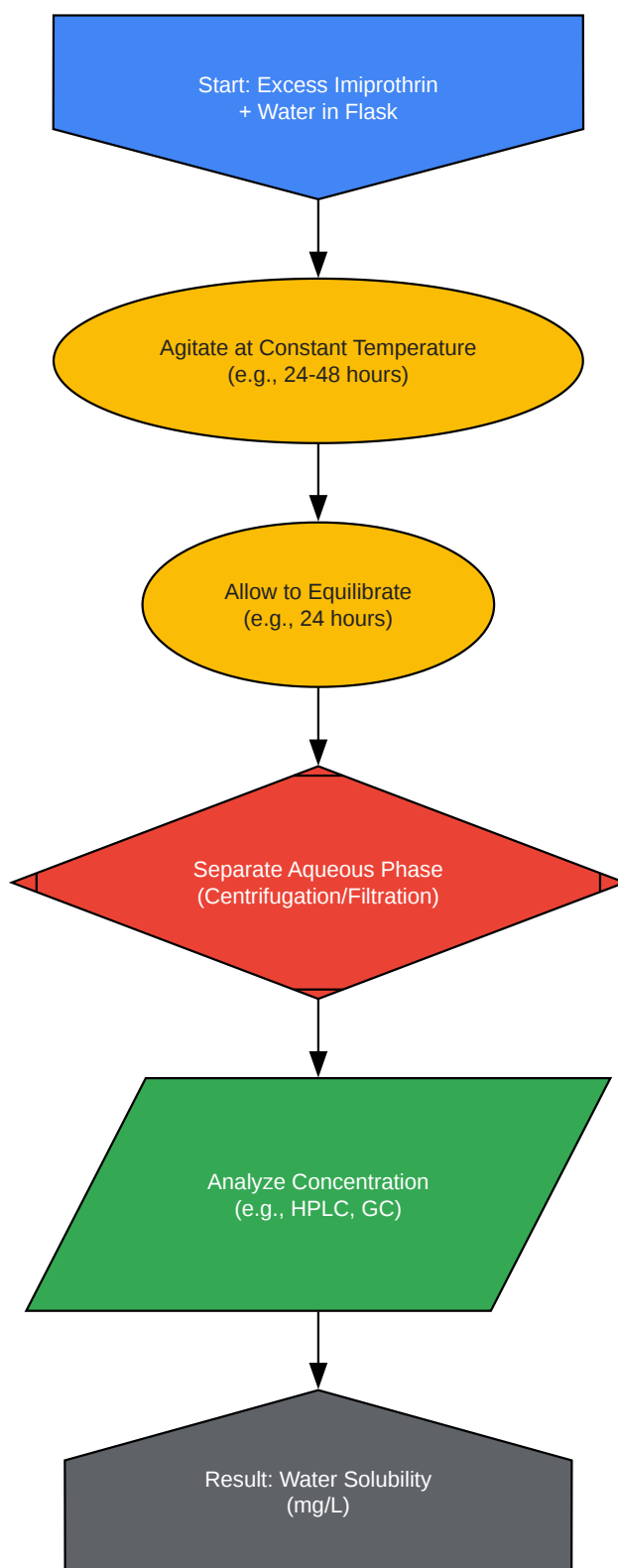


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Simplified metabolic pathway of **imiprothrin** in soil.

Experimental Workflow: Water Solubility Determination (Flask Method)

The OECD 105 flask method is a standard procedure for determining the water solubility of a chemical. The workflow involves achieving a saturated solution and then measuring the concentration of the dissolved substance.



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Workflow for determining water solubility (OECD 105).

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References

- 1. search.library.brandeis.edu [search.library.brandeis.edu]
- 2. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 3. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [[fao.org](https://www.fao.org)]
- 4. eurolab.net [eurolab.net]
- 5. oecd.org [oecd.org]
- 6. benchchem.com [benchchem.com]
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